

CCT251455: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: CCT251455

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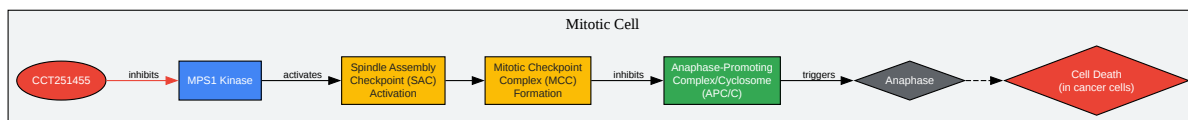
These application notes provide detailed information and protocols for the use of **CCT251455**, a potent and selective inhibitor of the mitotic kinase Monopolar Spindle 1 (MPS1). MPS1 is a critical component of the spindle assembly checkpoint (SAC), a key regulatory pathway ensuring accurate chromosome segregation during cell division.^{[1][2]} Given the overexpression of MPS1 in various human cancers, it represents a promising target for cancer therapy.^[3]

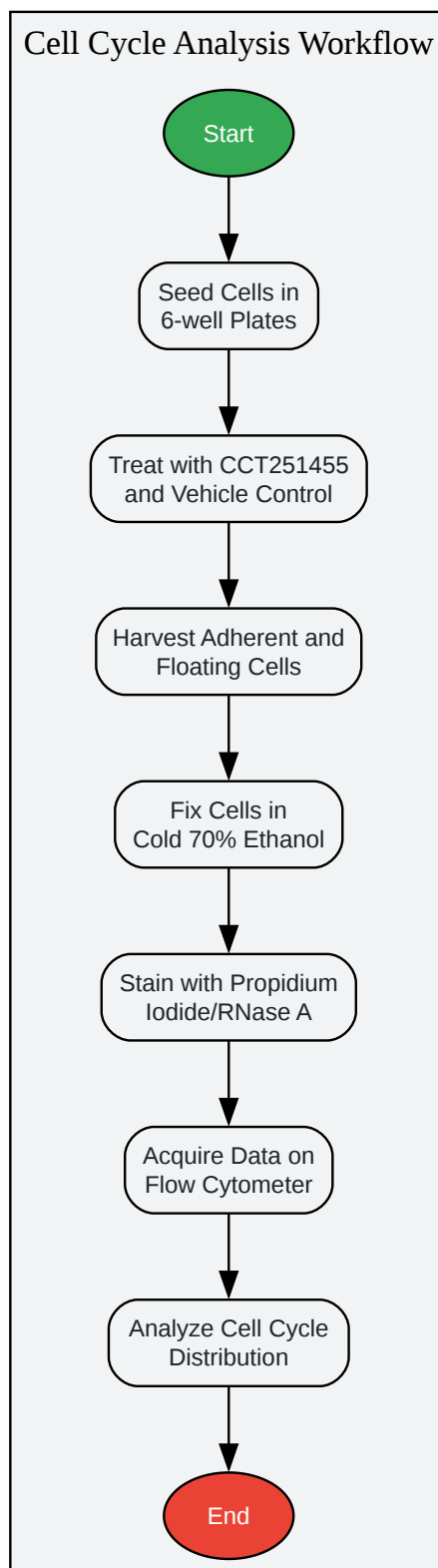
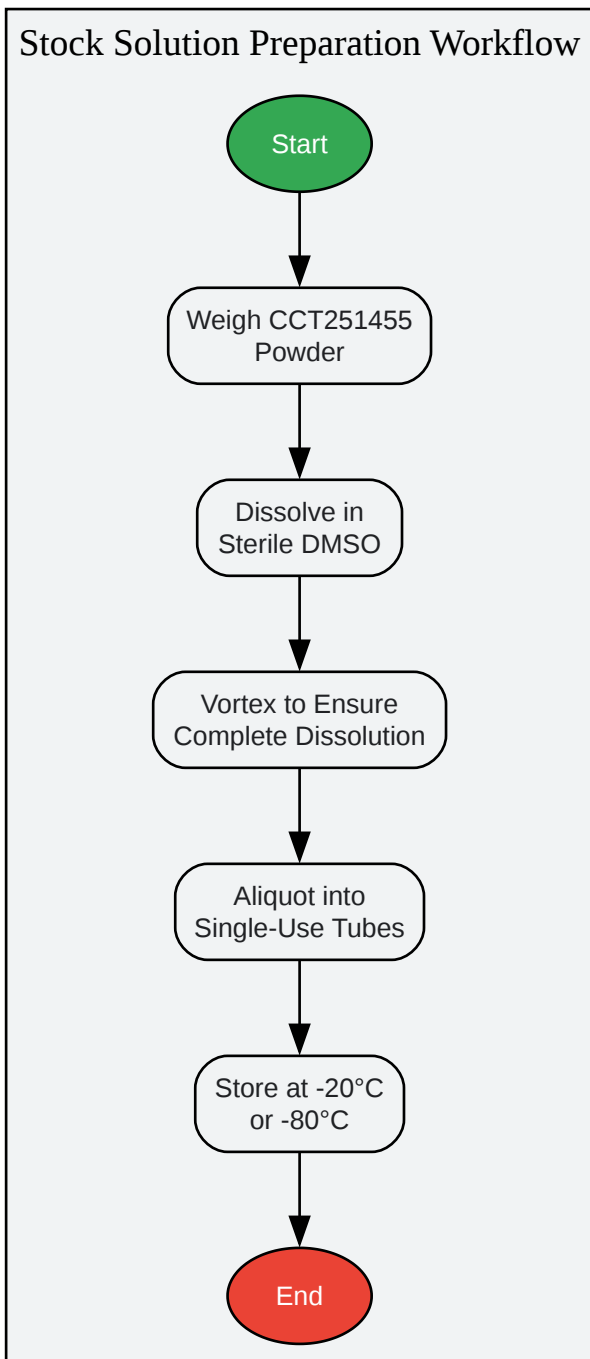
Mechanism of Action and Signaling Pathway

CCT251455 exerts its biological effects by inhibiting the kinase activity of MPS1. This inhibition disrupts the spindle assembly checkpoint, a crucial cell cycle control mechanism that prevents the separation of sister chromatids until they are all correctly attached to the mitotic spindle.^[1] ^[2] In cancer cells, which often exhibit chromosomal instability, the abrogation of the SAC by **CCT251455** leads to severe chromosome missegregation during mitosis, ultimately triggering cell death.^{[4][5]}

The spindle assembly checkpoint is a complex signaling pathway. In essence, unattached kinetochores generate a "wait" signal that leads to the formation of the Mitotic Checkpoint Complex (MCC). The MCC then inhibits the Anaphase-Promoting Complex/Cyclosome

(APC/C), a ubiquitin ligase essential for the degradation of proteins that hold sister chromatids together. By inhibiting MPS1, **CCT251455** prevents the generation of this "wait" signal, leading to premature activation of the APC/C and catastrophic mitotic errors.[6][7]





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